

# physical and chemical properties of nitramide

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## Compound of Interest

Compound Name: Nitramide

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## Nitramide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Nitramide** ( $\text{H}_2\text{NNO}_2$ ), the simplest member of the nitramine family of compounds, is a molecule of significant interest due to its energetic properties and its role as a fundamental structure in the study of more complex energetic materials.<sup>[1]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **nitramide**, intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development. The guide details its structural characteristics, synthesis, stability, and decomposition pathways, supported by quantitative data, experimental methodologies, and visual representations of key processes.

### Physical Properties

**Nitramide** is a colorless solid at room temperature.<sup>[1]</sup> Its physical state is characterized by a notable difference in molecular geometry between the gas and crystal phases. In the gaseous state, the **nitramide** molecule is non-planar, whereas in the crystalline solid phase, it adopts a planar conformation.<sup>[1]</sup> This difference is attributed to the influence of intermolecular hydrogen bonding in the crystal lattice.

### Tabulated Physical Data

Property	Value	Reference(s)
Molecular Formula	H <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molar Mass	62.028 g·mol <sup>-1</sup>	[1]
Appearance	Colorless solid	[1]
Melting Point	72 to 75 °C (162 to 167 °F; 345 to 348 K)	[1]
Density	1.378 g/cm <sup>3</sup>	[1]
Acidity (pKa)	6.5	[1]

## Chemical Properties

### Structure and Bonding

The molecular structure of **nitramide** features an amine group (-NH<sub>2</sub>) bonded to a nitro group (-NO<sub>2</sub>).<sup>[1]</sup> The nature of the nitrogen-nitrogen bond is of particular interest, exhibiting characteristics between a single and a double bond. This is reflected in the observed bond lengths, which are shorter than a typical N-N single bond.

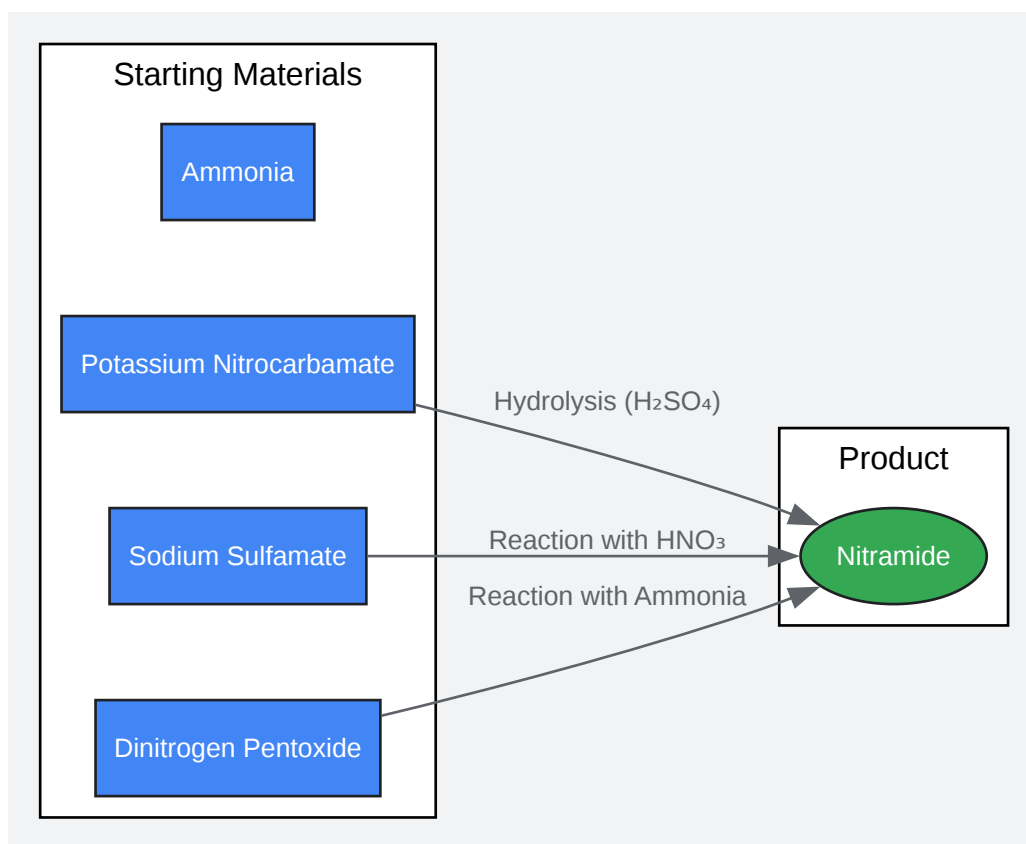
### Tabulated Structural Data

Parameter	Gas Phase	Crystal Phase	Reference(s)
Molecular Geometry	Non-planar	Planar	[1]

Note: Detailed bond lengths and angles are available in specialized crystallographic and computational chemistry literature.

## Synthesis of Nitramide

Several synthetic routes to **nitramide** have been established. The choice of method often depends on the desired scale, purity, and available starting materials.



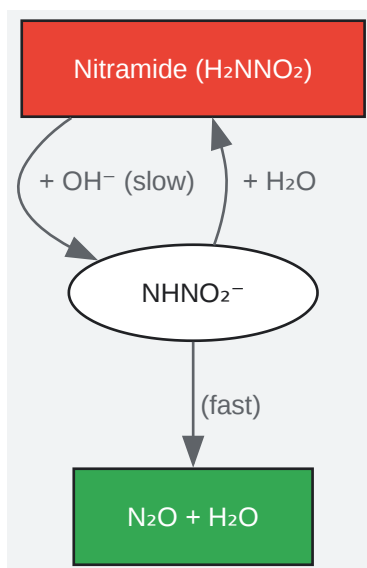
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Caption: Primary synthetic routes to **Nitramide**.

## Decomposition of Nitramide

The decomposition of **nitramide** is a key chemical property and has been studied under both acidic and basic conditions. The mechanisms of these decomposition pathways are distinct.

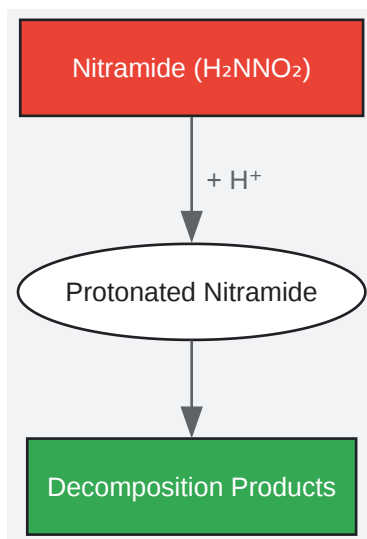
In the presence of a base, **nitramide** decomposes to form nitrous oxide ( $\text{N}_2\text{O}$ ) and water. The reaction proceeds via the deprotonation of **nitramide** to form the  $\text{NHNO}_2^-$  anion, which is the rate-determining step.



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Caption: Base-catalyzed decomposition of **Nitramide**.

The acid-catalyzed decomposition of **nitramide** is more complex. In dilute acid, the decomposition is actually a base-catalyzed reaction where water acts as the base.<sup>[2]</sup> However, in more concentrated acidic media, a true acid-catalyzed pathway becomes significant.<sup>[2]</sup>



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Caption: Simplified acid-catalyzed decomposition of **Nitramide**.

## Experimental Protocols

### Synthesis of Nitramide

This is the original method reported by Thiele and Lachman.[1]

Materials:

- Potassium nitrocarbamate ( $(K^+)_2(O_2N-N-CO_2^{2-})$ )
- Concentrated Sulfuric Acid ( $H_2SO_4$ )
- Ice
- Ether for extraction
- Ammonium sulfate

Procedure:

- A mixture of concentrated sulfuric acid and ice is prepared in a flask.
- Potassium nitrocarbamate is added in small portions to the cold acid mixture.
- The resulting solution is saturated with ammonium sulfate.
- The aqueous solution is then extracted multiple times with ether.
- The combined ether extracts are dried, and the ether is evaporated to yield crude **nitramide**.
- Purification can be achieved by recrystallization.

Materials:

- Sodium sulfamate ( $Na(SO_3NH_2)$ )
- Concentrated Nitric Acid ( $HNO_3$ )

Procedure:

- Sodium sulfamate is reacted with concentrated nitric acid.[\[1\]](#)
- The reaction produces **nitramide** and sodium bisulfate as a byproduct.[\[1\]](#)
- Isolation and purification of **nitramide** from the reaction mixture are required.

Materials:

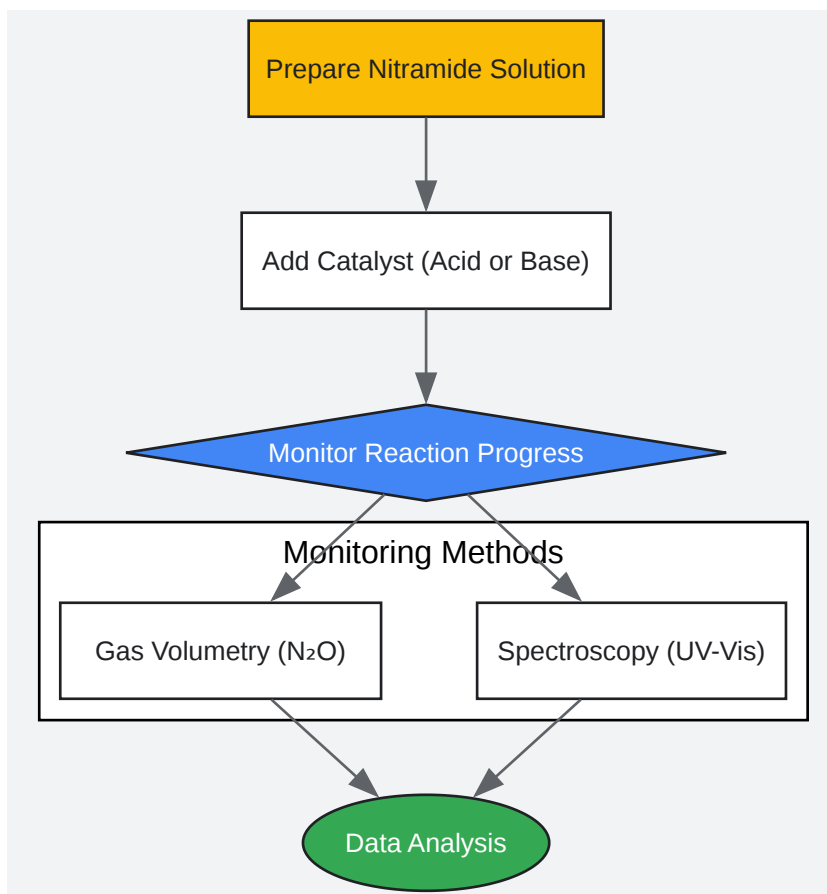
- Dinitrogen pentoxide ( $\text{N}_2\text{O}_5$ )
- Ammonia ( $\text{NH}_3$ )

Procedure:

- Dinitrogen pentoxide is reacted with two equivalents of ammonia.[\[1\]](#)
- The reaction yields **nitramide** and ammonium nitrate.[\[1\]](#)
- Separation of **nitramide** from the ammonium nitrate byproduct is a critical step in this synthesis.

## Experimental Workflow for Kinetic Studies of Decomposition

The kinetics of **nitramide** decomposition can be monitored by various techniques, such as measuring the volume of evolved  $\text{N}_2\text{O}$  gas over time or by spectroscopic methods.



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Caption: General workflow for kinetic analysis of **nitramide** decomposition.

## Safety and Handling

**Nitramide** and its precursors, as well as the reagents used in its synthesis, are energetic and potentially hazardous materials. Appropriate safety precautions must be taken at all times.

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and appropriate gloves are mandatory.
- Ventilation: All manipulations should be performed in a well-ventilated fume hood.
- Handling: Avoid friction, impact, and exposure to heat or open flames.
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.

Disclaimer: This guide is intended for informational purposes only and does not constitute a license to operate. All experimental work should be conducted by trained professionals in a suitably equipped laboratory, following all applicable safety regulations and procedures.

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## References

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